

How to dissolve ML-7 for experimental use

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Compound of Interest

Compound Name: ML-7

Cat. No.: B1676663

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Application Notes and Protocols for ML-7

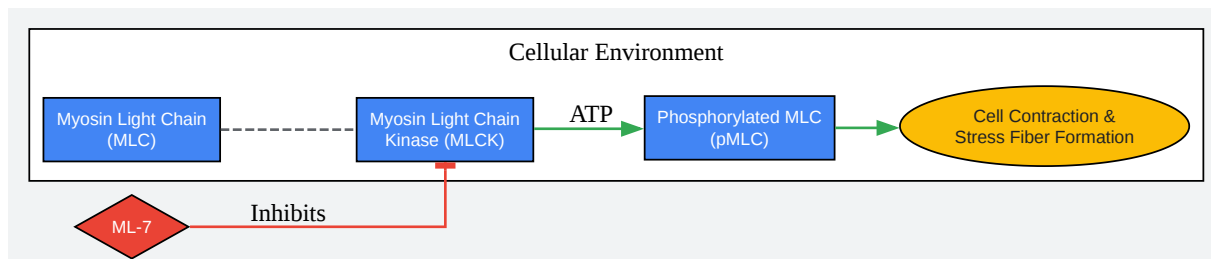
Audience: Researchers, scientists, and drug development professionals.

Introduction

ML-7 is a potent, cell-permeable, and selective inhibitor of Myosin Light Chain Kinase (MLCK). [1][2] It functions as a reversible, ATP-competitive inhibitor with a high affinity for MLCK, exhibiting a K_i (inhibition constant) of approximately $0.3 \mu\text{M}$. [1][2][3] While highly selective for MLCK, it can also inhibit Protein Kinase A (PKA) and Protein Kinase C (PKC) at significantly higher concentrations, with K_i values of $21 \mu\text{M}$ and $42 \mu\text{M}$, respectively. [3] The inhibition of MLCK by **ML-7** prevents the phosphorylation of the myosin light chain, a critical step in various cellular processes, including smooth muscle contraction, cell migration, and the regulation of endothelial permeability. [3][4] These application notes provide detailed protocols for the dissolution and experimental use of **ML-7**.

Mechanism of Action Signaling Pathway

ML-7 primarily targets and inhibits Myosin Light Chain Kinase (MLCK), which is a key enzyme in the regulation of cellular contractility. By competitively binding to the ATP-binding site of MLCK, **ML-7** prevents the transfer of phosphate to the myosin light chain (MLC). This inhibition leads to a reduction in phosphorylated MLC (pMLC), thereby preventing myosin-actin interaction and subsequent cellular contraction and stress fiber formation.



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Caption: Signaling pathway of **ML-7** action.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for **ML-7** hydrochloride (CAS: 110448-33-4, Molecular Weight: 452.74 g/mol).^[3]^[5]

Table 1: Solubility of **ML-7**

Solvent	Concentration (Mass)	Concentration (Molar)	Notes
DMSO	>15 to 90 mg/mL[3][5][6]	~35 to 199 mM[3]	Preferred solvent for stock solutions. Use fresh, anhydrous DMSO as moisture can reduce solubility. [3]
DMF	30 mg/mL[5]	~66 mM	Alternative solvent for stock solutions.
50% Ethanol	4.5 mg/mL	~9.9 mM	Limited solubility.
Ethanol (Absolute)	~1 mg/mL[5]	~2.2 mM	Generally considered insoluble or poorly soluble.[3]
Water	Insoluble[3]	Insoluble[3]	One report suggests solubility with sonication and warming.[7]

| DMSO:PBS (1:1)| 0.5 mg/mL[5] | ~1.1 mM | For preparing intermediate dilutions. |

Table 2: Storage and Stability

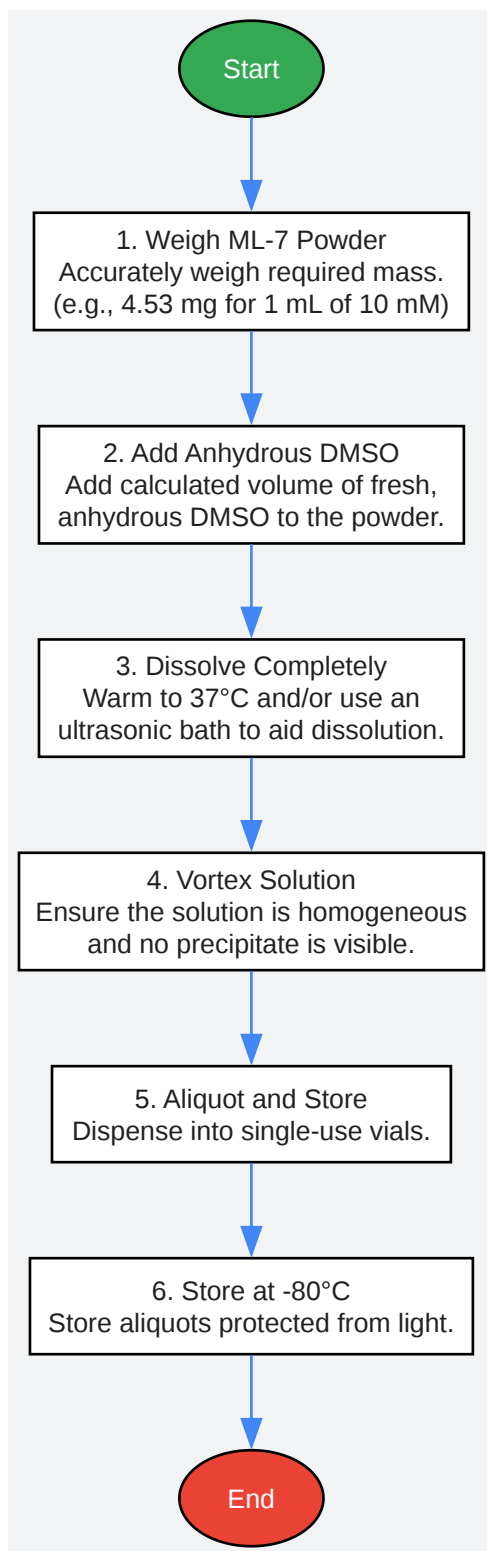
Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C[3]	≥ 3 years[3][8]	Store under desiccating conditions.
Stock Solution	-80°C[3][8]	Up to 1 year[3][8]	Aliquot to avoid repeated freeze-thaw cycles.[3]

| | -20°C[1][3] | Up to 1 month[1][3] | |

Experimental Protocols

Protocol 1: Preparation of a 10 mM **ML-7** Stock Solution

This protocol describes the preparation of a concentrated stock solution in DMSO, which is the recommended solvent.



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Caption: Workflow for preparing an **ML-7** stock solution.

Methodology:

- Calculation: To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 452.74 \text{ (g/mol)} / 1000$
 - Example: For 1 mL of a 10 mM stock, weigh out 4.53 mg of **ML-7** hydrochloride.
- Reconstitution:
 - Aseptically add the calculated amount of **ML-7** powder to a sterile microcentrifuge tube.
 - Add the desired volume of fresh, anhydrous DMSO. Using DMSO that has absorbed moisture can significantly decrease solubility.[\[3\]](#)
 - Tightly cap the tube.
- Dissolution:
 - To facilitate dissolution, gently warm the tube at 37°C for 10-15 minutes and/or place it in an ultrasonic bath for a few minutes.[\[6\]](#)
 - Vortex the solution until all the solid is completely dissolved and the solution is clear.
- Storage:
 - Dispense the stock solution into smaller, single-use aliquots to prevent degradation from repeated freeze-thaw cycles.[\[3\]](#)
 - Store the aliquots at -80°C for long-term stability (up to 1 year).[\[3\]](#)[\[8\]](#)

Protocol 2: Preparation of Working Solutions for Cell Culture

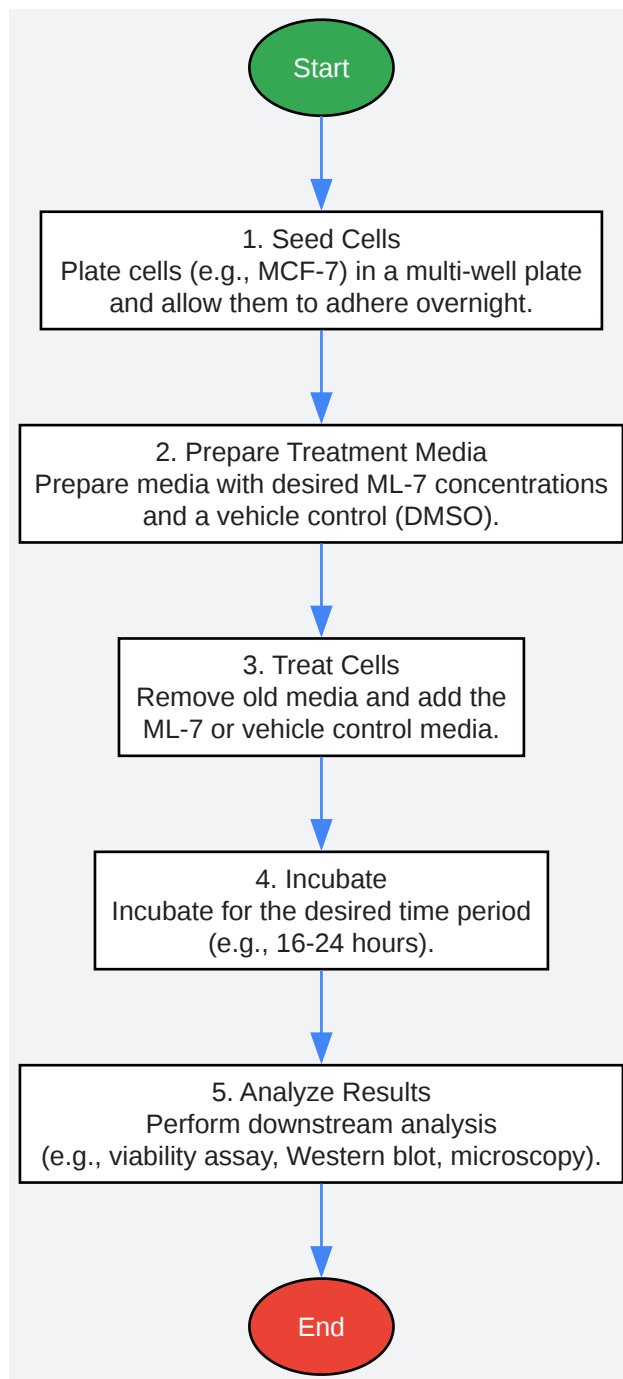
This protocol outlines the dilution of the DMSO stock solution into a cell culture medium for treating cells.

Methodology:

- Thaw Stock Solution: Thaw an aliquot of the **ML-7** stock solution at room temperature. Equilibrate to room temperature and ensure no precipitate has formed.[\[1\]](#)
- Serial Dilution (Recommended): To ensure accuracy, perform a serial dilution. First, dilute the 10 mM stock solution into a sterile buffer (like PBS) or cell culture medium to create an intermediate stock (e.g., 1 mM).
- Final Dilution: Further dilute the intermediate stock directly into the final volume of cell culture medium to achieve the desired working concentration (e.g., 10 μ M, 40 μ M).
 - Calculation ($C_1V_1 = C_2V_2$):
 - C_1 = Concentration of stock solution (e.g., 10,000 μ M)
 - V_1 = Volume of stock solution to add (unknown)
 - C_2 = Desired final concentration (e.g., 40 μ M)
 - V_2 = Final volume of culture medium (e.g., 10 mL)
 - $V_1 = (C_2 \times V_2) / C_1 = (40 \mu\text{M} \times 10 \text{ mL}) / 10,000 \mu\text{M} = 0.04 \text{ mL} = 4 \mu\text{L}$
 - Add 4 μ L of the 10 mM stock to 10 mL of medium.
- Important Considerations:
 - Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%, and ideally below 0.1%.[\[9\]](#)
 - Vehicle Control: Always prepare a vehicle control by adding the same volume of DMSO to the culture medium without **ML-7**. This is crucial for distinguishing the effects of the compound from the effects of the solvent.
 - Mix Thoroughly: Gently mix the medium after adding the **ML-7** solution to ensure a homogeneous concentration before adding it to the cells.

Protocol 3: General Protocol for a Cell-Based Assay (e.g., MCF-7 cells)

This protocol provides a general workflow for treating an adherent cell line, such as MCF-7, with **ML-7**.



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